

Adipoyl-d8 chloride structural formula and molecular weight.

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Compound of Interest

Compound Name: Adipoyl-d8 chloride

Cat. No.: B1287797

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An In-depth Technical Guide to Adipoyl-d8 Chloride

This technical guide offers a comprehensive overview of the structural and molecular properties of **Adipoyl-d8 chloride**, designed for researchers, scientists, and professionals in the field of drug development.

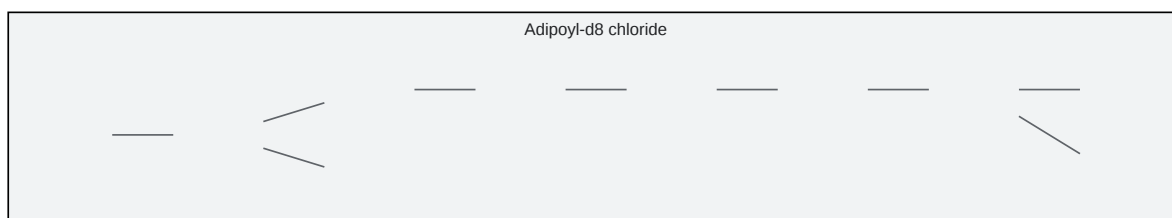
Quantitative Data Summary

For ease of comparison and quick reference, the fundamental quantitative data for **Adipoyl-d8 chloride** are presented in the table below.

Property	Value	Source
Molecular Formula	C ₆ Cl ₂ D ₈ O ₂	[1]
Molecular Weight	191.08	[1]
CAS Number	284487-62-3	[1]
Linear Formula	ClOC(CD ₂) ₄ COCl	

Structural Details

Adipoyl-d8 chloride is the deuterated analogue of Adipoyl chloride, where the eight hydrogen atoms on the butane chain have been substituted with deuterium atoms. This isotopic labeling renders it a valuable tool in various scientific applications, including its use as an internal standard in mass spectrometry and in the synthesis of deuterated polymers for mechanistic and degradation studies.

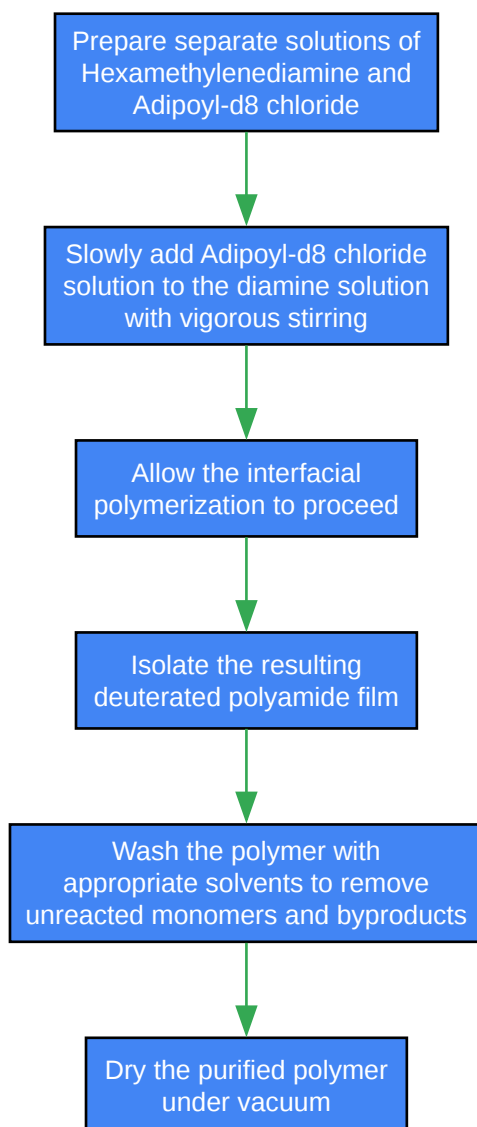


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Caption: Chemical structure of **Adipoyl-d8 chloride**.

Experimental Protocols

The experimental application of **Adipoyl-d8 chloride** is highly dependent on the specific research context. A representative experimental workflow for its use in the synthesis of a deuterated polyamide is provided below.



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Caption: A generalized workflow for laboratory-scale synthesis of a deuterated polyamide.

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References

- 1. ADIPOYL-D8 CHLORIDE CAS#: 284487-62-3 [m.chemicalbook.com]

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